

Application Notes and Protocols: Etravirine in Pediatric HIV Research

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Compound of Interest

Compound Name: Etravirine

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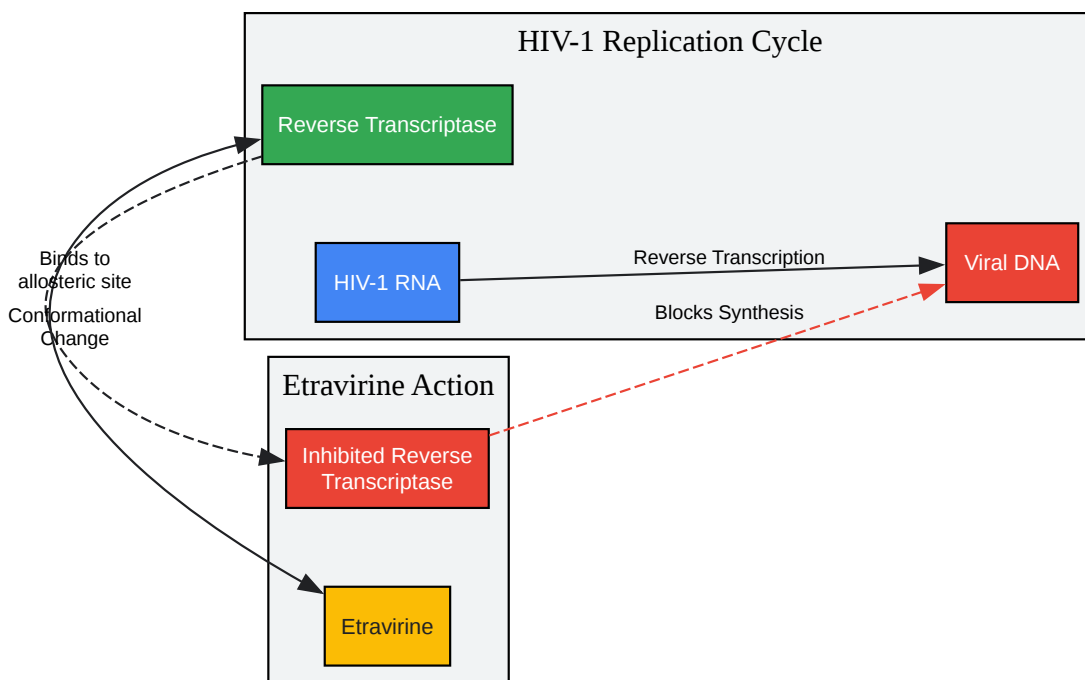
These application notes provide a comprehensive overview of the use of **etravirine** in pediatric HIV research, including its mechanism of action, pharmacokinetic properties, clinical efficacy, and safety profile. Detailed experimental protocol outlines for key assays are also provided to guide researchers in their study design and execution.

Introduction to Etravirine

Etravirine is a second-generation non-nucleoside reverse transcriptase inhibitor (NNRTI) used in the treatment of HIV-1 infection.[1][2] Its flexible chemical structure allows it to bind to the HIV-1 reverse transcriptase enzyme even in the presence of mutations that confer resistance to first-generation NNRTIs.[1][2][3] This makes it a valuable agent for treatment-experienced pediatric patients who have developed resistance to other antiretroviral drugs.[4][5] **Etravirine** is approved by the U.S. Food and Drug Administration (FDA) for use in treatment-experienced children and adolescents aged 2 to less than 18 years and weighing at least 10 kg.[6]

Mechanism of Action

Etravirine non-competitively binds to a hydrophobic pocket near the active site of HIV-1 reverse transcriptase.[3] This binding induces a conformational change in the enzyme, distorting its structure and inhibiting its DNA polymerase activity, thereby preventing the conversion of viral RNA into DNA.[3]

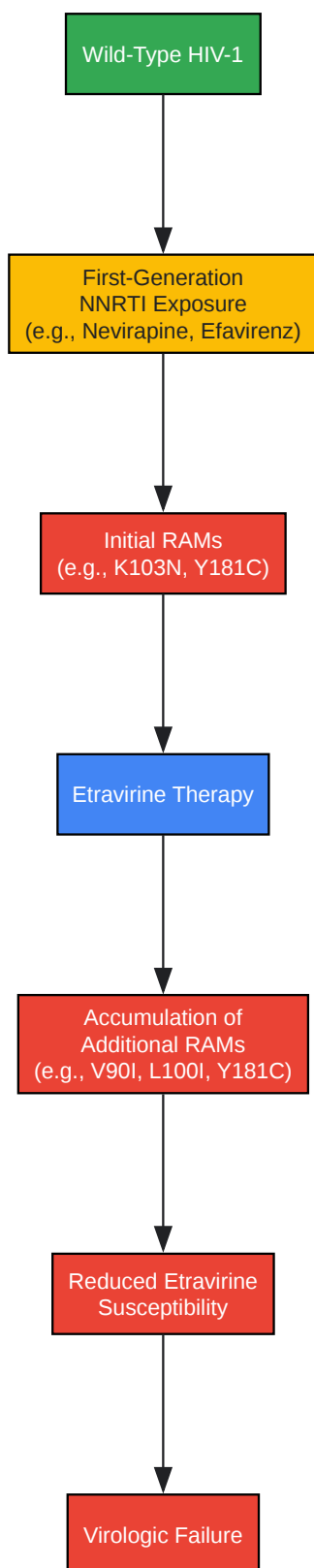


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Caption: **Etravirine**'s mechanism of action on HIV-1 reverse transcriptase.

Development of Resistance

Resistance to **etravirine** typically requires the accumulation of multiple NNRTI resistance-associated mutations (RAMs).[7] The most frequent emerging RAMs in pediatric patients experiencing virological failure on **etravirine**-containing regimens include Y181C, V90I, L100I, and E138A.[7]



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Caption: Pathway to the development of **etravirine** resistance.

Data Presentation

Pharmacokinetic Parameters of Etravirine in Pediatric Populations

Population	Dosing Regimen	n	Mean AUC _{0–12h} (ng·hr/mL)	Mean C _{min} (ng/mL)	Reference
Children (6 to <12 years)	5.2 mg/kg twice daily	41	5,684	377	[6]
Adolescents (12 to <18 years)	5.2 mg/kg twice daily	60	4,895	325	[6]
Children (2 to <6 years) - Cohort I	Weight-band based	15	3,823 (geometric mean)	Not Reported	[8]
Children (1 to <2 years) - Cohort II	Weight-band based	6	3,328 (geometric mean)	Not Reported	[8]
Adults	200 mg twice daily	575	5,506	393	[6]

Efficacy of Etravirine in Treatment-Experienced Pediatric Patients

Study	Age Group	N	Primary Endpoint	Week 24 Response	Week 48 Response	Reference
PIANO	6 to <18 years	101	HIV-1 RNA <50 copies/mL	52%	56%	[6]
PIANO (Children)	6 to <12 years	41	HIV-1 RNA <50 copies/mL	Not Reported	68%	[6]
PIANO (Adolescents)	12 to <18 years	60	HIV-1 RNA <50 copies/mL	Not Reported	48%	[6]
IMPAACT P1090 (Cohort I)	2 to <6 years	16	HIV-1 RNA <400 copies/mL	Not Reported	75%	[8]
IMPAACT P1090 (Cohort II)	1 to <2 years	6	HIV-1 RNA <400 copies/mL or ≥ 2 log ₁₀ reduction	Not Reported	33.3%	[8]
Retrospective Spanish Cohort	Children & Adolescents	23	HIV-1 RNA <50 copies/mL	Not Reported	78% (at a median of 48.4 weeks)	[6]
Pooled Analysis	<18 years	124	HIV-1 RNA <50 copies/mL	Not Reported	69% (at 12 months)	[6]

Recommended Pediatric Dosing of Etravirine

Body Weight	Twice-Daily Dose
10 kg to <20 kg	100 mg
20 kg to <25 kg	125 mg
25 kg to <30 kg	150 mg
≥30 kg	200 mg

Source:[6][9][10]

Experimental Protocols

Protocol Outline: HIV-1 Viral Load Quantification

Principle: This protocol outline describes the quantification of HIV-1 RNA in pediatric plasma samples using a real-time reverse transcription-polymerase chain reaction (RT-PCR) assay, such as the Roche cobas® HIV-1 Quantitative Assay.

Materials:

- Blood collection tubes with EDTA anticoagulant
- Refrigerated centrifuge
- Pipettes and sterile, nuclease-free tips
- Automated nucleic acid extraction and purification system (e.g., cobas® 5800/6800/8800 Systems)
- Roche cobas® HIV-1 Quantitative Assay kit
- Real-time PCR instrument

Procedure Outline:

- Sample Collection and Processing:
 - Collect whole blood in EDTA tubes.

- Centrifuge to separate plasma within 24 hours of collection.
- Store plasma at 2-8°C for up to 5 days or freeze at -70°C for long-term storage.
- Nucleic Acid Extraction:
 - Perform automated extraction and purification of HIV-1 RNA from plasma samples according to the manufacturer's instructions for the specific automated system.
- Real-Time RT-PCR:
 - Prepare the master mix containing enzymes, primers, and probes as provided in the assay kit.
 - Amplify the extracted RNA using the real-time PCR instrument. The assay typically targets conserved regions of the HIV-1 genome.
- Data Analysis:
 - The instrument's software automatically calculates the viral load in copies/mL by comparing the sample's amplification signal to a standard curve.

Protocol Outline: Pharmacokinetic Analysis of Etravirine by LC-MS/MS

Principle: This protocol outline describes the quantification of **etravirine** concentrations in pediatric plasma samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Materials:

- Liquid chromatography system coupled with a tandem mass spectrometer
- C18 analytical column
- **Etravirine** analytical standard and a suitable internal standard (e.g., a stable isotope-labeled **etravirine**)

- Acetonitrile, methanol, formic acid, and ammonium acetate (LC-MS grade)
- Microcentrifuge tubes
- Vortex mixer and centrifuge

Procedure Outline:

- Sample Preparation (Protein Precipitation):
 - To a plasma sample, add an internal standard solution.
 - Add a protein precipitation agent (e.g., acetonitrile or methanol).
 - Vortex vigorously to mix and precipitate plasma proteins.
 - Centrifuge to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube for analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample onto the LC-MS/MS system.
 - Separate **etravirine** and the internal standard from other plasma components using a C18 column with a mobile phase gradient (e.g., a mixture of acetonitrile and water with formic acid or ammonium acetate).
 - Detect and quantify **etravirine** and the internal standard using the mass spectrometer in multiple reaction monitoring (MRM) mode.
- Data Analysis:
 - Construct a calibration curve using known concentrations of **etravirine**.
 - Determine the concentration of **etravirine** in the pediatric plasma samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Protocol Outline: HIV-1 Genotypic Resistance Testing

Principle: This protocol outline describes the identification of resistance-associated mutations in the HIV-1 reverse transcriptase gene from pediatric plasma samples using Sanger sequencing.

Materials:

- Plasma samples with a viral load of >500-1000 copies/mL
- Viral RNA extraction kit
- Reverse transcriptase and DNA polymerase for RT-PCR
- Primers specific for the HIV-1 reverse transcriptase gene
- PCR purification kit
- Sanger sequencing reagents and capillary electrophoresis instrument
- Sequence analysis software and a genotypic resistance interpretation database (e.g., Stanford University HIV Drug Resistance Database)

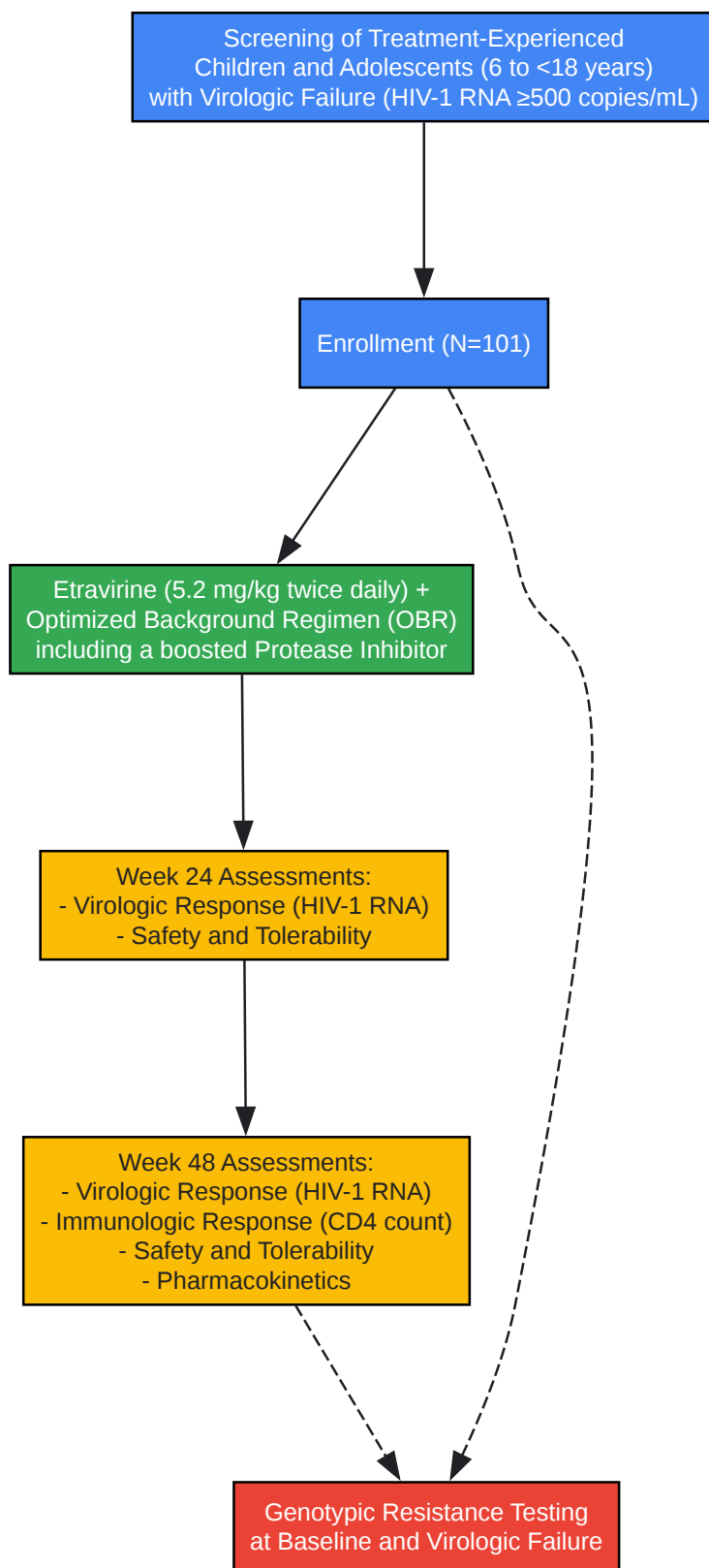
Procedure Outline:

- RNA Extraction:
 - Extract viral RNA from plasma samples using a commercial kit.
- RT-PCR Amplification:
 - Perform a one-step or two-step RT-PCR to reverse transcribe the viral RNA and amplify the reverse transcriptase gene.
- PCR Product Purification:
 - Purify the amplified DNA to remove unincorporated primers and nucleotides.
- Sanger Sequencing:

- Perform cycle sequencing reactions using fluorescently labeled dideoxynucleotides.
- Separate the sequencing fragments by size using capillary electrophoresis.
- Sequence Analysis and Interpretation:
 - Assemble the sequence data and compare it to a wild-type HIV-1 reference sequence to identify mutations.
 - Use a genotypic resistance interpretation algorithm to determine the impact of the identified mutations on **etravirine** susceptibility.

Clinical Trial Workflows

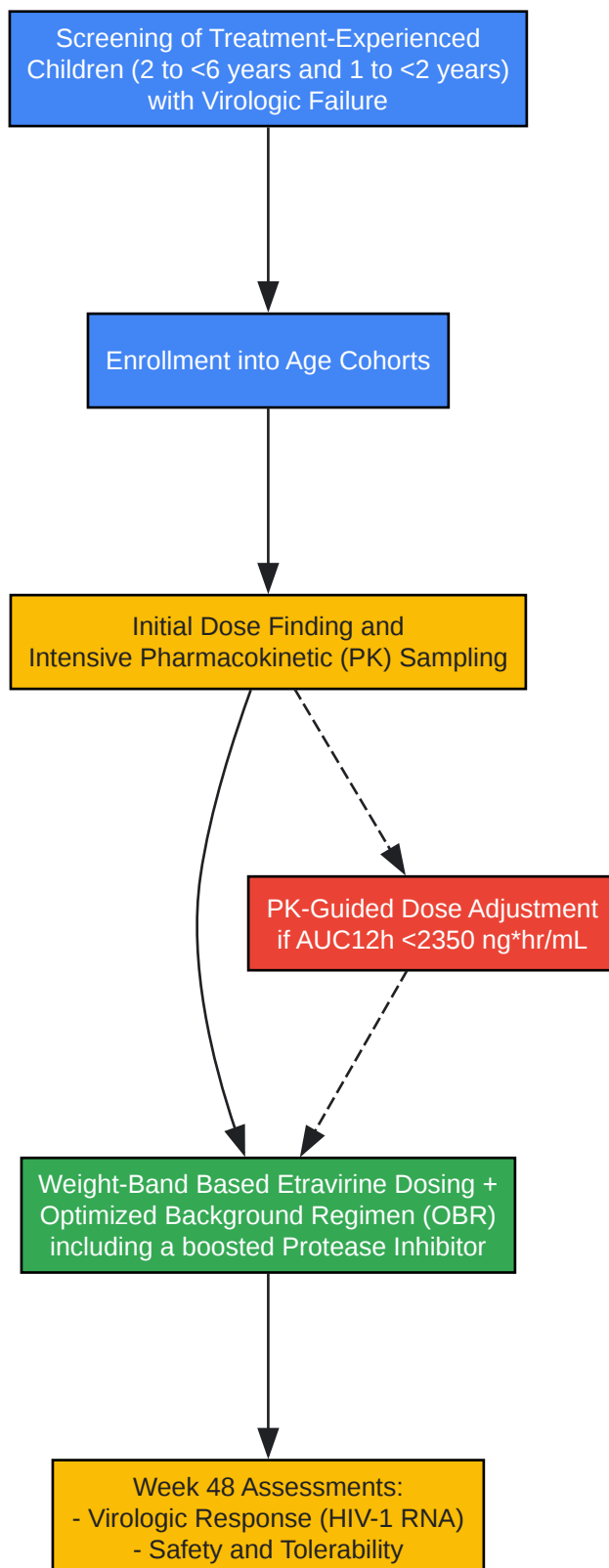
PIANO Study Workflow



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Caption: Workflow of the PIANO clinical trial.

IMPAACT P1090 Study Workflow



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Caption: Workflow of the IMPAACT P1090 clinical trial.

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